

Application Note: Quantitative Analysis of 5-Bromo-4-fluoroindoline

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Compound of Interest

Compound Name: 5-Bromo-4-fluoroindoline

CAS No.: 1782463-27-7

Cat. No.: B1447737

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Abstract: This document provides a comprehensive guide to the quantitative analysis of **5-Bromo-4-fluoroindoline**, a key intermediate in pharmaceutical synthesis. We detail three robust analytical methodologies: High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy. Each section explains the underlying scientific principles, offers detailed step-by-step protocols, and discusses method validation in accordance with international regulatory standards, ensuring scientific integrity and reliable data generation for researchers, scientists, and drug development professionals.

Introduction: The Importance of Precise Quantification

5-Bromo-4-fluoroindoline is a halogenated indoline derivative increasingly utilized as a building block in the synthesis of complex pharmaceutical agents. Its unique substitution pattern makes it a valuable precursor for creating molecules with specific biological activities. The purity and concentration of this intermediate are critical, as they directly impact the yield, purity, and safety profile of the final Active Pharmaceutical Ingredient (API). Inconsistent quality

can lead to the formation of unwanted side products and impurities, which may carry toxicological risks.

Therefore, robust and validated analytical methods are essential for:

- **Process Control:** Monitoring the progress and efficiency of synthetic reactions.
- **Quality Assurance:** Ensuring the identity, purity, and strength of the intermediate before it proceeds to the next manufacturing step.
- **Impurity Profiling:** Detecting and quantifying related substances and potential degradation products.
- **Regulatory Compliance:** Providing documented evidence of quality control as required by regulatory bodies.[1][2]

This guide presents three complementary analytical techniques, each offering distinct advantages for the quantification of **5-Bromo-4-fluoroindoline**. The choice of method will depend on the specific analytical objective, whether it is routine quality control, trace-level impurity identification, or primary standard certification.

Method 1: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

RP-HPLC is the workhorse of the pharmaceutical industry for purity and assay determination. Its high resolution, sensitivity, and robustness make it ideal for routine quality control in a regulated environment.

Principle of Analysis

The method leverages the partitioning of **5-Bromo-4-fluoroindoline** between a nonpolar stationary phase (typically a C18 silica-based column) and a polar mobile phase. The analyte is retained on the column and then eluted by a mixture of water and an organic solvent (e.g., acetonitrile). The use of an acidic modifier, such as trifluoroacetic acid (TFA) or formic acid, is crucial to suppress the ionization of residual silanol groups on the column, thereby ensuring a sharp, symmetrical peak shape.[3][4] Detection is achieved using a UV-Vis detector, as the indoline ring system contains a strong chromophore that absorbs UV light.[5]

Experimental Protocol: RP-HPLC with UV Detection

Instrumentation:

- HPLC system with a binary or quaternary pump, autosampler, column thermostat, and UV-Vis or Diode Array Detector (DAD).
- Data acquisition and processing software (e.g., Empower™, Chromeleon™).

Protocol:

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% (v/v) Trifluoroacetic Acid (TFA) in HPLC-grade water.
 - Mobile Phase B: 0.1% (v/v) Trifluoroacetic Acid (TFA) in HPLC-grade acetonitrile.
 - Filter both phases through a 0.45 µm membrane filter and degas thoroughly.
- Sample and Standard Preparation:
 - Diluent: Prepare a 50:50 (v/v) mixture of Mobile Phase A and Mobile Phase B.
 - Standard Stock Solution (1.0 mg/mL): Accurately weigh approximately 25 mg of **5-Bromo-4-fluoroindoline** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the diluent.
 - Calibration Standards: Prepare a series of at least five calibration standards by serial dilution of the stock solution to cover the expected concentration range (e.g., 1-100 µg/mL).
 - Sample Solution: Accurately weigh the sample to be analyzed and dissolve it in the diluent to achieve a final concentration within the calibration range.
- Chromatographic Conditions:

Parameter	Recommended Setting	Rationale
Column	C18, 250 mm x 4.6 mm, 5 µm particle size	Standard reverse-phase column providing good retention and resolution for aromatic compounds.
Mobile Phase	Gradient elution (see table below)	Ensures elution of the main peak with good shape while separating it from potential impurities.
Flow Rate	1.0 mL/min	A typical flow rate for a 4.6 mm ID column, balancing analysis time and backpressure.
Injection Volume	10 µL	A standard volume to ensure good peak shape without overloading the column.
Column Temp.	30 °C	Maintains stable retention times and improves peak symmetry.
Detection	UV at 280 nm	Wavelength at which indole/indoline derivatives typically exhibit strong absorbance. [3] [6]

Gradient Elution Program:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	90	10
20.0	10	90
25.0	10	90
25.1	90	10
30.0	90	10

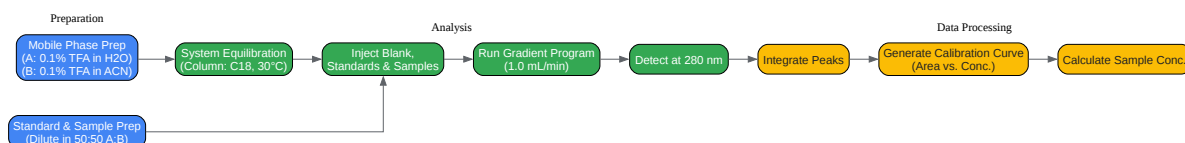
- Data Analysis:
 - Inject the diluent (blank), followed by the calibration standards and sample solutions.
 - Construct a calibration curve by plotting the peak area against the concentration of the standards.
 - Determine the concentration of **5-Bromo-4-fluoroindoline** in the sample solution using the linear regression equation derived from the calibration curve.

Method Validation: A Self-Validating System

The protocol must be validated according to ICH Q2(R2) guidelines to ensure it is fit for its intended purpose.[\[7\]](#)[\[8\]](#)

- Specificity: Perform forced degradation studies (acidic, basic, oxidative, thermal, and photolytic stress) on the analyte.[\[9\]](#)[\[10\]](#) The method is specific if the main peak is resolved from all degradation products and excipients, as confirmed by a peak purity analysis using a DAD.
- Linearity: Analyze the calibration standards across the specified range. The method is linear if the correlation coefficient (r^2) is ≥ 0.999 .[\[10\]](#)
- Accuracy: Determine the recovery of the analyte by spiking a placebo or sample matrix with known amounts of the reference standard at three concentration levels (e.g., 80%, 100%, 120%). Acceptance criteria are typically 98.0-102.0% recovery.[\[7\]](#)[\[10\]](#)

- Precision:
 - Repeatability (Intra-day): Analyze at least six replicate preparations of the sample on the same day.
 - Intermediate Precision (Inter-day): Repeat the analysis on a different day with a different analyst or instrument.
 - The Relative Standard Deviation (%RSD) for both should be $\leq 2.0\%$.^[7]^[10]
- Limit of Quantitation (LOQ): Determine the lowest concentration of the analyte that can be quantified with acceptable precision and accuracy. This is crucial for impurity analysis.



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HPLC analysis workflow for 5-Bromo-4-fluoroindoline.

Method 2: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds. It offers exceptional selectivity due to mass-based detection, making it ideal for identifying unknown impurities and confirming the identity of the main component.^[11]^[12]

Principle of Analysis

In GC, the sample is vaporized in a heated inlet and separated based on its boiling point and interaction with a stationary phase coated on the inside of a long capillary column.^[11] As components elute from the column, they enter the mass spectrometer, where they are ionized (typically by electron impact, EI) and fragmented. The resulting mass spectrum is a unique chemical "fingerprint" that allows for unambiguous identification. For quantification, the total ion current (TIC) or a specific ion (Selected Ion Monitoring, SIM) can be monitored.

Experimental Protocol: GC-MS

Instrumentation:

- Gas chromatograph with a capillary column, autosampler, and heated inlet.
- Mass spectrometer (e.g., single quadrupole or time-of-flight).
- Data acquisition and processing software.

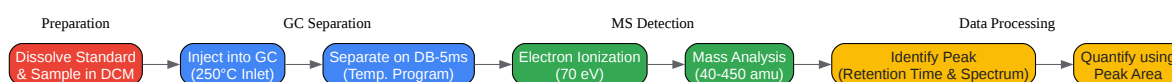
Protocol:

- Sample Preparation:
 - Solvent: Dichloromethane or Ethyl Acetate (GC-grade).
 - Standard Stock Solution (1.0 mg/mL): Accurately weigh ~10 mg of reference standard into a 10 mL volumetric flask and dilute to volume with the chosen solvent.
 - Calibration and Sample Solutions: Prepare solutions by diluting the stock or dissolving the sample in the solvent to a suitable concentration (e.g., 10-200 µg/mL).
- GC-MS Conditions:

Parameter	Recommended Setting	Rationale
Column	DB-5ms or equivalent (30 m x 0.25 mm ID, 0.25 µm film thickness)	A low-polarity column suitable for a wide range of semi-volatile compounds.
Carrier Gas	Helium, constant flow at 1.2 mL/min	Inert carrier gas providing good chromatographic efficiency.
Inlet Temperature	250 °C	Ensures complete vaporization of the analyte without thermal degradation.
Injection Mode	Split (e.g., 20:1 ratio)	Prevents column overloading and ensures sharp peaks for concentrated samples.
Oven Program	Start at 100 °C, hold for 2 min, ramp at 15 °C/min to 280 °C, hold for 5 min	A temperature gradient to separate the analyte from solvent and any potential impurities.
MS Transfer Line	280 °C	Prevents condensation of the analyte between the GC and MS.
Ion Source Temp.	230 °C	Standard temperature for electron ionization.
Ionization Mode	Electron Impact (EI) at 70 eV	Provides reproducible fragmentation patterns for library matching and identification.
Mass Scan Range	40 - 450 amu	Covers the molecular ion of the analyte and its expected fragments.

- Data Analysis:

- Identify the **5-Bromo-4-fluoroindoline** peak by its retention time and by comparing its mass spectrum to a reference spectrum.
- For quantification, create a calibration curve by plotting the peak area (from the TIC or a specific ion) against the concentration of the standards.
- Calculate the concentration in the unknown sample.



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*GC-MS analysis workflow for **5-Bromo-4-fluoroindoline**.*

Method 3: Quantitative NMR (qNMR) Spectroscopy

qNMR is a primary analytical method that allows for the direct measurement of a compound's purity or concentration without the need for a specific reference standard of the analyte.[13] The signal intensity in an NMR spectrum is directly proportional to the number of atomic nuclei contributing to that signal.[14] This makes qNMR an exceptionally accurate tool for certifying reference materials and for analyses where a specific standard is unavailable.

Principle of Analysis

A precisely weighed amount of the sample is mixed with a precisely weighed amount of a certified, stable internal standard (IS) that does not have signals overlapping with the analyte. The purity of the analyte is calculated by comparing the integral of a known proton signal from the analyte with the integral of a known proton signal from the internal standard.[15] Key to accuracy is ensuring full relaxation of all nuclei between pulses by using a long relaxation delay (d1).[13][15]

Experimental Protocol: ^1H -qNMR

Instrumentation:

- NMR Spectrometer (≥ 400 MHz recommended for better signal dispersion).
- High-precision analytical balance.
- Class A volumetric glassware and high-quality NMR tubes.

Protocol:

- Internal Standard (IS) Selection:
 - Choose a stable, non-volatile standard with simple, sharp proton signals that do not overlap with the analyte's signals. Maleic acid or 1,4-Dinitrobenzene are suitable choices.
 - The IS must be of high, certified purity.
- Sample Preparation:
 - Accurately weigh ~15-20 mg of **5-Bromo-4-fluoroindoline** into a clean, dry vial.
 - Accurately weigh ~10-15 mg of the chosen internal standard into the same vial.
 - Dissolve the mixture in a precise volume (e.g., 0.7 mL) of a suitable deuterated solvent (e.g., DMSO- d_6).
 - Vortex until fully dissolved and transfer the solution to an NMR tube.
- NMR Acquisition Parameters:

Parameter	Recommended Setting	Rationale
Pulse Angle	90°	Ensures maximum signal generation for quantification.
Relaxation Delay (d1)	$\geq 5 \times T_1$ (longest)	CRITICAL: Ensures complete spin-lattice relaxation for all protons, making integrals directly proportional to molar concentration. A value of 30-60s is a safe starting point. [15]
Number of Scans (ns)	≥ 16	Sufficient to achieve a high signal-to-noise ratio (>250:1) for accurate integration.
Acquisition Time (aq)	≥ 3 seconds	Provides high digital resolution for accurate peak integration.
Solvent	DMSO-d ₆	Good solvent for many organic compounds; its residual peak does not interfere with most analyte signals.

- Data Processing and Calculation:

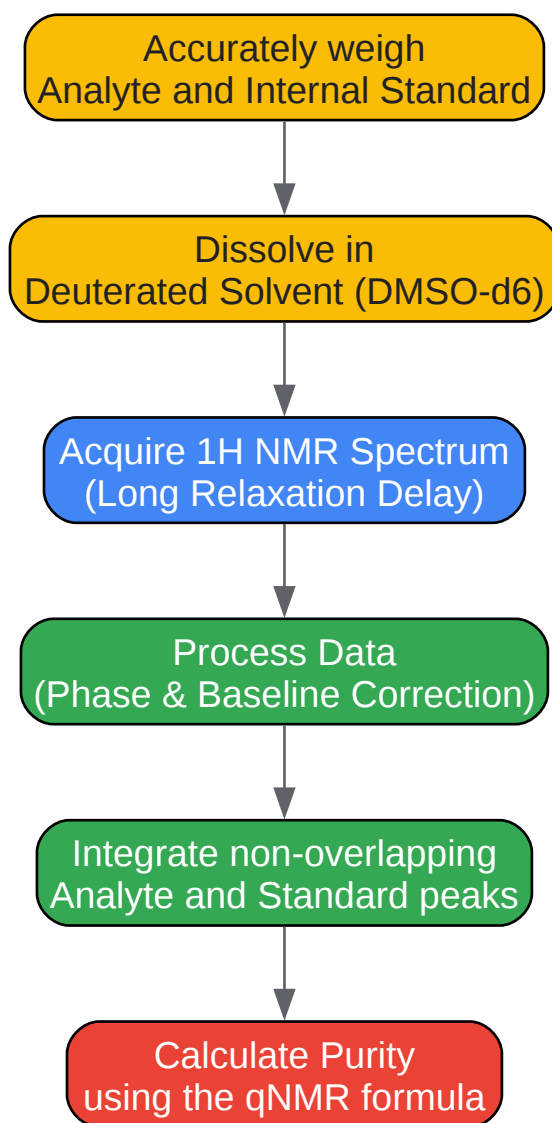
- Apply Fourier transform, phase correction, and baseline correction to the acquired FID.
- Carefully integrate a well-resolved, non-overlapping signal for the analyte (IA_{analyte}) and a signal for the internal standard (IIS).
- Calculate the purity of the analyte using the following formula:

$$\text{Purity (\%)} = (I_{\text{Analyte}} / N_{\text{Analyte}}) \times (N_{\text{IS}} / I_{\text{IS}}) \times (M_{\text{WAnalyte}} / W_{\text{Analyte}}) \times (W_{\text{IS}} / M_{\text{WIS}}) \times \text{PIS}$$

Where:

- I: Integral value of the signal

- N: Number of protons for the integrated signal
- MW: Molecular Weight
- W: Weight
- PIS: Purity of the Internal Standard (%)



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qNMR analysis workflow for purity determination.

Method Selection Guide

The choice of analytical technique depends entirely on the intended application. The following table provides a comparative summary to guide the selection process.

Feature	RP-HPLC with UV Detection	GC-MS	qNMR Spectroscopy
Primary Use Case	Routine QC, purity assay, stability testing	Impurity identification, analysis of volatile contaminants	Purity certification, reference standard qualification
Selectivity	Good (chromatographic)	Excellent (chromatographic + mass fragmentation)	Excellent (chemical shift specific)
Sensitivity	High ($\mu\text{g/mL}$ to ng/mL)	Very High (ng/mL to pg/mL)	Moderate (mg level sample needed)
Sample Throughput	High	Medium	Low
Method Development	Moderate effort	Moderate to high effort	Low effort (for known structures)
Validation	Well-established (ICH guidelines) [7] [8]	Well-established	Well-established
Destructive?	Yes	Yes	No (sample can be recovered)

Recommendation:

- For high-throughput, routine quality control of batch releases, RP-HPLC is the most suitable method.
- For identifying unknown volatile impurities or confirming identity with high certainty, GC-MS is the preferred choice.
- For certifying the purity of a reference standard or for quantification when a specific standard is unavailable, qNMR is the most accurate and authoritative method.

Conclusion

The quantification of **5-Bromo-4-fluoroindoline** can be reliably achieved using RP-HPLC, GC-MS, or qNMR. Each method offers a unique set of advantages tailored to different analytical needs within the drug development lifecycle. RP-HPLC stands out for its robustness in routine quality control, GC-MS provides unparalleled specificity for impurity identification, and qNMR offers absolute quantification for primary standard certification. The successful implementation of any of these methods hinges on a thorough understanding of their principles and a commitment to rigorous method validation as outlined by regulatory guidelines.

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